

# A Technical Guide to Research-Grade MTPG: Sourcing and Experimental Applications

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## Compound of Interest

Compound Name: MTPG

Cat. No.: B10768619

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource for researchers and professionals interested in utilizing Methyl- $\beta$ -D-thiogalactopyranoside (**MTPG**) in their studies. This document provides a detailed overview of commercial suppliers of research-grade **MTPG**, comparative data on product specifications, and extensive experimental protocols for its application in cell-based assays.

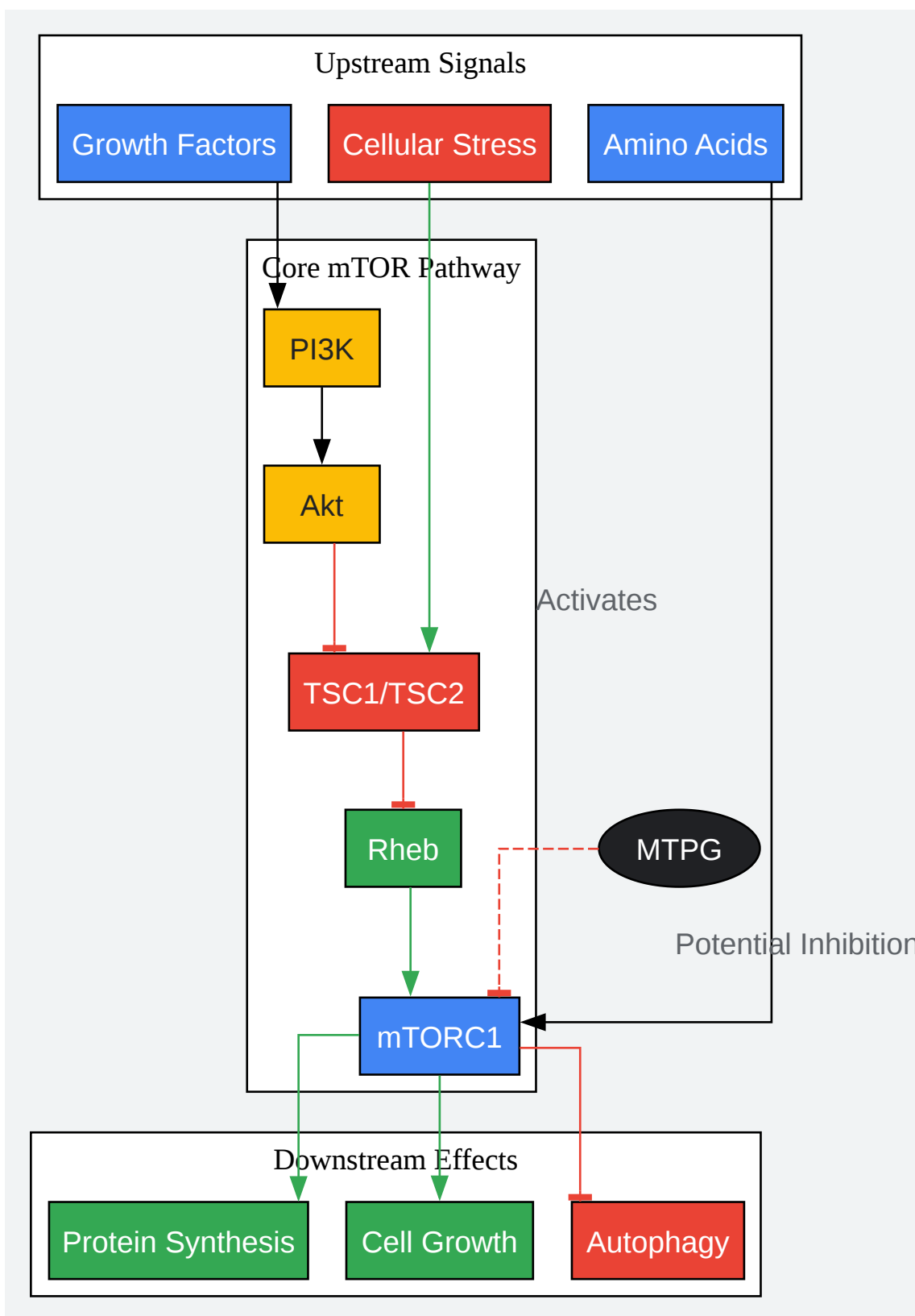
## Commercial Suppliers of Research-Grade MTPG

The acquisition of high-purity, research-grade **MTPG** is crucial for the reliability and reproducibility of experimental results. Several reputable biochemical suppliers offer **MTPG** suitable for laboratory use. Below is a comparative summary of offerings from prominent vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Format	Storage
Sigma-Aldrich	Methyl-β-D-thiogalactoside	155-30-6	C <sub>7</sub> H <sub>14</sub> O <sub>5</sub> S	210.25	≥98% (TLC)	Powder	-20°C
APExBIO	MTPG	Not Specified	Not Specified	Not Specified	High-Purity	Not Specified	Not Specified
Tocris Bioscience	MTPG	169209-66-9	C <sub>10</sub> H <sub>11</sub> N <sub>5</sub> O <sub>2</sub>	233.23	Not Specified	Solid	Store at RT
Chem-Impex	Methyl-β-D-thiogalactoside	155-30-6	C <sub>7</sub> H <sub>14</sub> O <sub>5</sub> S	210.25	≥99% (HPLC)	Crystalline Powder	0-8°C
INDOFINE Chemical Company	METHYL β-D-THIOGALACTOPYRANOSIDE	155-30-6	C <sub>7</sub> H <sub>14</sub> O <sub>5</sub> S	210.25	>99% (HPLC)	Not Specified	Not Specified
MedChemExpress	Methyl-β-D-thiogalactoside	155-30-6	C <sub>7</sub> H <sub>14</sub> O <sub>5</sub> S	210.25	Not Specified	Solid	Powder: -20°C (3 years), 4°C (2 years); In solvent: -80°C (6 months), -20°C (1 month)

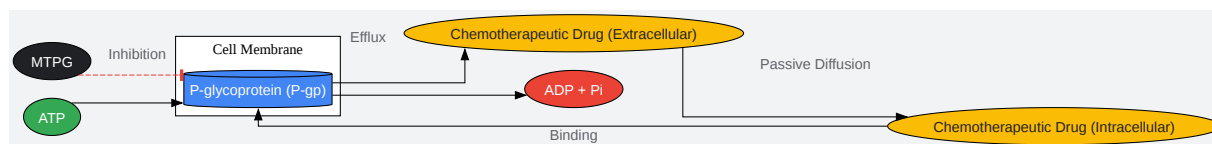
## Key Signaling Pathways Involving MTPG

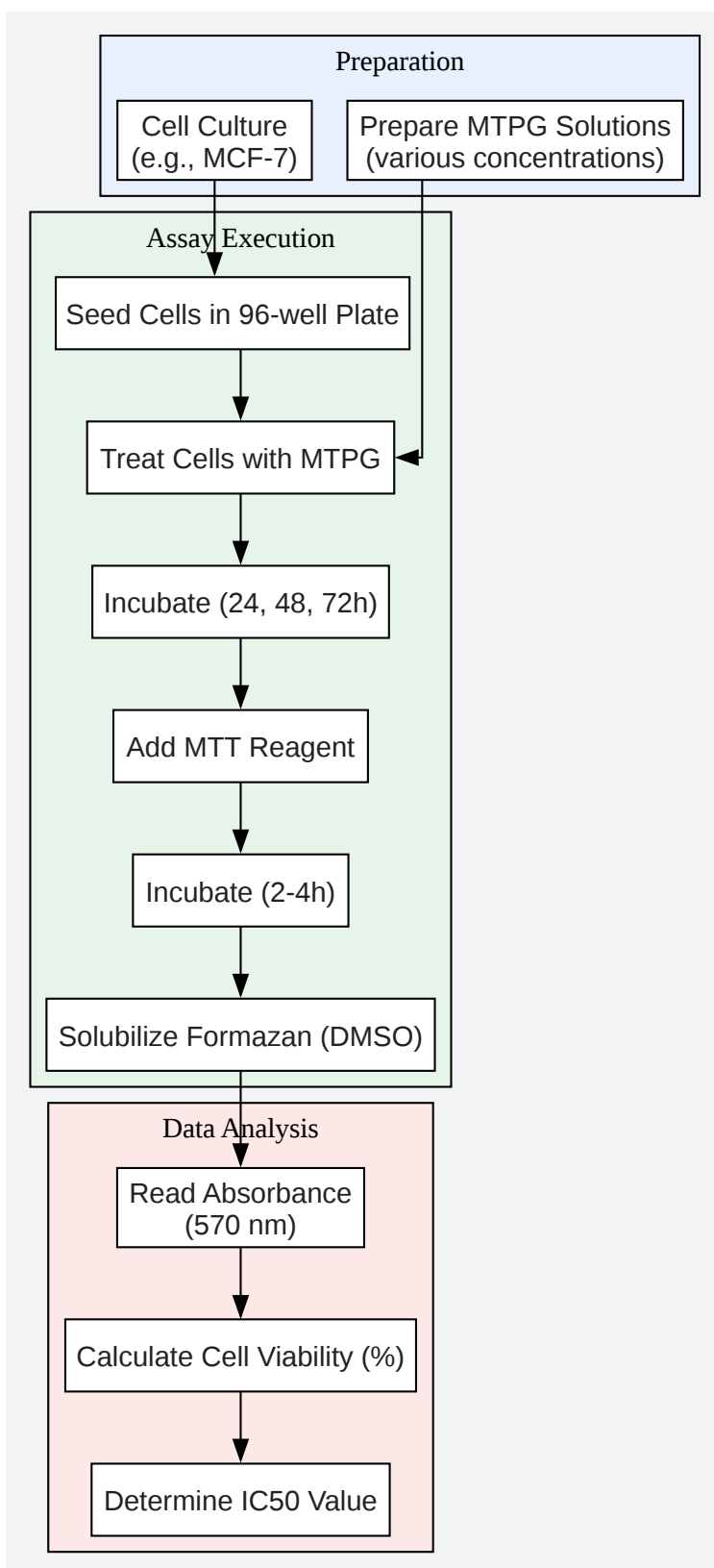
**MTPG** is investigated for its potential role in modulating critical cellular signaling pathways, including the mTOR pathway and its involvement with efflux pumps like P-glycoprotein. Understanding these pathways is essential for designing and interpreting experiments with **MTPG**.



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Figure 1: Conceptual diagram of the mTOR signaling pathway, indicating the potential inhibitory action of **MTPG**.





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